

# Section 1: Compound Profile and Hazard Identification

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## Compound of Interest

Compound Name: 4-Bromo-3,3-dimethylindoline

Cat. No.: B567688

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**4-Bromo-3,3-dimethylindoline** is a halogenated heterocyclic compound with applications in organic synthesis, particularly in the development of pharmaceutical agents and complex molecular scaffolds.[1][2] Its structure, featuring an indoline core with bromine and dimethyl substitutions, presents specific chemical reactivity and potential biological activity.[2][3][4] Due to the lack of a specific Safety Data Sheet (SDS), the hazard profile is extrapolated from structurally similar compounds, such as 4-bromoindoline and other brominated anilines.

### 1.1 Hazard Classification (Anticipated)

Based on data for analogous compounds, **4-Bromo-3,3-dimethylindoline** should be treated as a hazardous substance with the following potential classifications:

- Acute Toxicity (Oral, Dermal, Inhalation): Harmful if swallowed, in contact with skin, or if inhaled.[5][6]
- Skin Corrosion/Irritation: Causes skin irritation.[5][6][7]
- Serious Eye Damage/Eye Irritation: Causes serious eye irritation.[5][6][7]
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.[6][7][8]

Table 1: GHS Hazard Statements for Structurally Similar Compounds

Hazard Statement	Description	Source Compounds
H302	Harmful if swallowed	4-Bromo-N,N-dimethylaniline, 4-Bromo-2,6-dimethylaniline[5][6]
H312	Harmful in contact with skin	4-Bromo-N,N-dimethylaniline, 4-Bromo-2,6-dimethylaniline[5][6]
H315	Causes skin irritation	4-Bromoindoline, 4-Bromo-N,N-dimethylaniline[5][7]
H319	Causes serious eye irritation	4-Bromoindoline, 4-Bromo-N,N-dimethylaniline[5][7]
H332	Harmful if inhaled	4-Bromo-N,N-dimethylaniline, 4-Bromo-2,6-dimethylaniline[5][6]
H335	May cause respiratory irritation	4-Bromoindoline, 4-Bromo-3-methyl-1H-indole[7][8]

## Section 2: Prudent Practices for Safe Handling and Storage

A systematic approach to handling and storage is paramount to ensuring personnel safety and maintaining the integrity of the compound.

### 2.1 Engineering Controls and Personal Protective Equipment (PPE)

The primary line of defense against exposure is a combination of effective engineering controls and appropriate PPE.

- Ventilation: All work with **4-Bromo-3,3-dimethylindoline**, including weighing and solution preparation, must be conducted in a certified chemical fume hood to minimize inhalation of dust or vapors.[5][9]

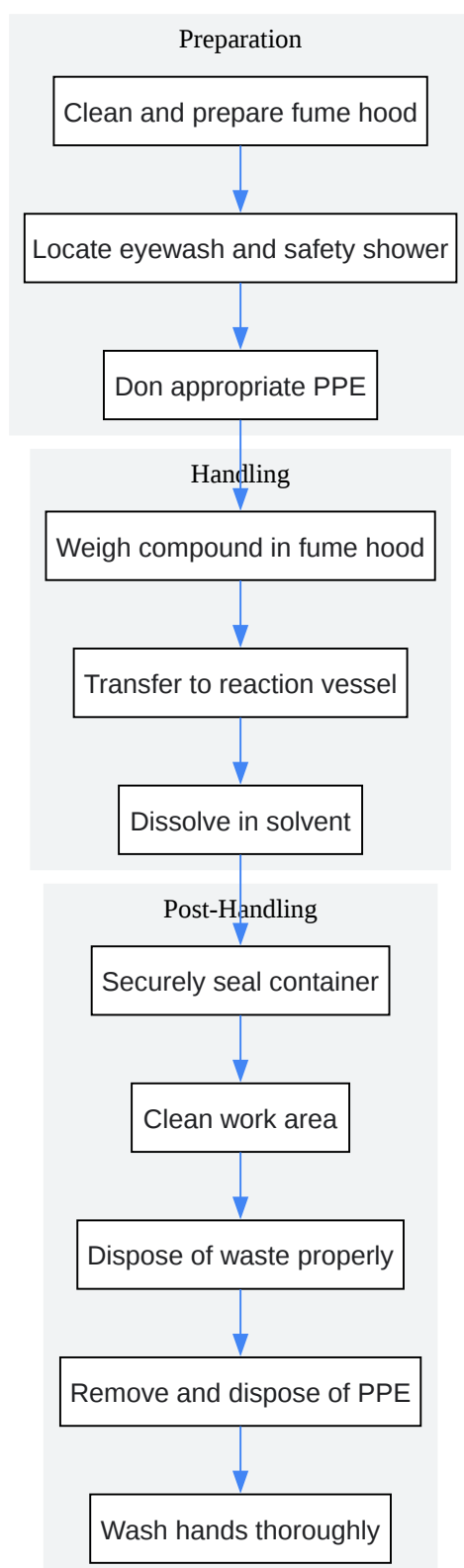
- Eye Protection: Wear tightly fitting safety goggles or a face shield conforming to EN 166 (EU) or NIOSH (US) standards.[\[10\]](#)[\[11\]](#)
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) should be worn. Always inspect gloves for integrity before use and change them immediately if contaminated. A lab coat or chemical-resistant apron is also required.[\[5\]](#)[\[7\]](#)
- Respiratory Protection: If dust is generated and engineering controls are insufficient, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[\[9\]](#)[\[11\]](#)

## 2.2 Safe Handling Protocol

Adherence to a strict handling protocol is essential.

- Preparation: Before handling, ensure the work area is clean and uncluttered. Locate the nearest eyewash station and safety shower.[\[9\]](#)
- Weighing and Transfer:
  - Perform all weighing operations within a fume hood or a ventilated balance enclosure.
  - Use appropriate tools (spatulas) to handle the solid material, avoiding the generation of dust.[\[8\]](#)
  - Close the container securely immediately after use.[\[7\]](#)
- Solution Preparation:
  - Add the solid compound slowly to the solvent to avoid splashing.
  - If the dissolution process is exothermic, use an ice bath to control the temperature.
- Hygiene: Do not eat, drink, or smoke in the laboratory.[\[5\]](#)[\[7\]](#) Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.[\[7\]](#)[\[9\]](#) Contaminated clothing should be removed immediately and laundered separately before reuse.[\[5\]](#)[\[7\]](#)

### Diagram 1: Experimental Workflow for Safe Handling



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Caption: Workflow for the safe handling of **4-Bromo-3,3-dimethylindoline**.

## 2.3 Storage and Incompatibilities

Proper storage is crucial for maintaining the compound's stability and preventing hazardous reactions.

- **Storage Conditions:** Store in a tightly closed container in a cool, dry, and well-ventilated area. [8][12] Keep away from incompatible materials.[8] The recommended storage temperature may vary, so consult the supplier's information if available. For long-term storage, refrigeration or freezing (-20°C) might be necessary.[12]
- **Incompatible Materials:** Avoid contact with strong oxidizing agents, strong acids, and strong bases.[9]

## Section 3: Emergency Procedures and Waste Disposal

Preparedness for emergencies is a critical component of laboratory safety.

### 3.1 First Aid Measures

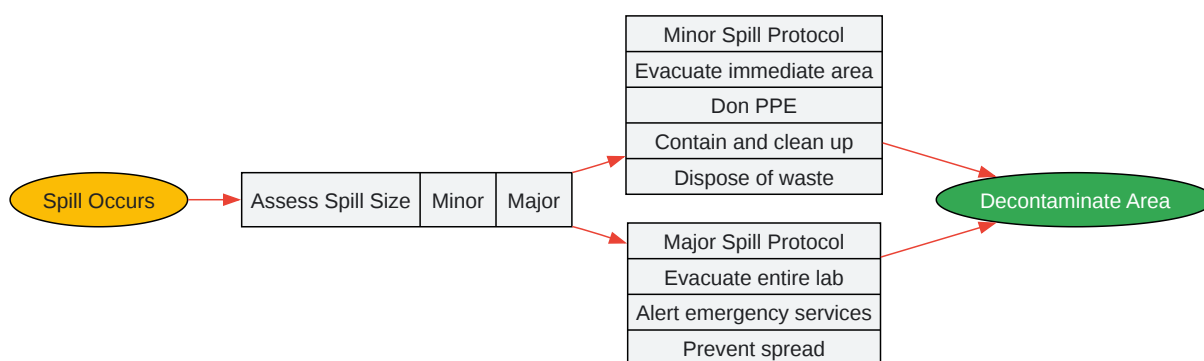
- **Inhalation:** Remove the person to fresh air and keep them comfortable for breathing. If not breathing, provide artificial respiration. Seek immediate medical attention.[5][13]
- **Skin Contact:** Immediately remove all contaminated clothing. Flush skin with plenty of water and soap for at least 15 minutes. Seek medical attention if irritation persists.[7][13]
- **Eye Contact:** Immediately rinse eyes cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and seek immediate medical attention.[5][7]
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Immediately give a glass of water. Seek immediate medical attention.[5][7]

### 3.2 Spill and Leak Response

- **Minor Spills:**

- Evacuate non-essential personnel.
- Ensure adequate ventilation and wear appropriate PPE.
- Avoid generating dust.[8]
- Carefully sweep or vacuum up the spilled solid and place it in a suitable, labeled container for disposal.[7][8]
- Clean the spill area with a suitable solvent and then wash with soap and water.
- Major Spills:
  - Evacuate the area immediately and move upwind.[7]
  - Alert the appropriate emergency response team and the fire department, informing them of the location and nature of the hazard.[7]
  - Prevent the spill from entering drains or waterways.[7]

Diagram 2: Spill Response Protocol

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Caption: Decision tree for responding to a spill of **4-Bromo-3,3-dimethylindoline**.

### 3.3 Waste Disposal

Dispose of waste material in accordance with all applicable local, state, and federal regulations.  
[5][7] The compound and its container should be disposed of as hazardous waste at an approved waste disposal plant.[5][6] Do not allow the chemical to enter drains or the environment.[9][14]

## Section 4: Physical and Chemical Properties (Predicted)

While specific data for **4-Bromo-3,3-dimethylindoline** is not readily available, the properties of similar compounds can provide an estimation.

Table 2: Physical and Chemical Data of Related Compounds

Property	4-Bromo-N,N-dimethylaniline	4-Bromoacetanilide
CAS Number	586-77-6	103-88-8
Molecular Formula	C <sub>8</sub> H <sub>10</sub> BrN	C <sub>8</sub> H <sub>8</sub> BrNO
Melting Point	52 - 54 °C[5]	165 - 169 °C[15]
Boiling Point	264 °C[5]	305 °C[10]
Stability	Stable under normal conditions[5][9]	Chemically stable under standard ambient conditions[15]

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## References

- 1. 4-Bromoindole | 52488-36-5 | Benchchem [benchchem.com]
- 2. nbinno.com [nbinno.com]
- 3. Synthesis, DFT and molecular docking of novel (Z)-4-bromo-N-(4-butyl-3 (quinolin-3-yl)thiazol-2(3H)-ylidene)benzamide as elastase inhibitor - PMC [pmc.ncbi.nlm.nih.gov]
- 4. benchchem.com [benchchem.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. assets.thermofisher.com [assets.thermofisher.com]
- 7. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 8. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 9. fishersci.com [fishersci.com]
- 10. chemicalbook.com [chemicalbook.com]
- 11. fishersci.com [fishersci.com]
- 12. aksci.com [aksci.com]
- 13. fishersci.com [fishersci.com]
- 14. chemos.de [chemos.de]
- 15. sigmaaldrich.com [sigmaaldrich.com]
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